

An In-depth Technical Guide to Bempedoic Acid-D5: Chemical and Physical Properties

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Compound of Interest

Compound Name: *Bempedoic Acid-D5*

Cat. No.: *B12406658*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Bempedoic Acid-D5**, a deuterated analog of Bempedoic Acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in analytical and pharmacokinetic research.

Introduction

Bempedoic Acid-D5 is the deuterium-labeled form of Bempedoic Acid, an ATP-citrate lyase (ACL) inhibitor used for the treatment of hypercholesterolemia.[1][2][3][4] Due to its isotopic labeling, **Bempedoic Acid-D5** serves as an ideal internal standard for the quantification of Bempedoic Acid in biological samples using mass spectrometry and liquid chromatography.[5] The inclusion of deuterium atoms results in a higher molecular weight, allowing for its differentiation from the unlabeled parent drug without altering its chemical behavior in analytical systems.

Chemical Properties

The fundamental chemical characteristics of **Bempedoic Acid-D5** are summarized below. This data is crucial for method development, analytical validation, and understanding its behavior in various chemical environments.

Property	Value	References
Chemical Name	8-Hydroxy-2,2,14,14-tetramethylpentadecanedioic-7,7,8,9,9-d5 Acid	[6][7][8]
Synonyms	ETC-1002-D5, ESP-55016-D5	[4][9]
Molecular Formula	C ₁₉ H ₃₁ D ₅ O ₅	[6][7][8][9][10]
Molecular Weight	349.52 g/mol	[5][6][7][8][11][12]
CAS Number	2408131-71-3	[4][6][7]
Unlabeled CAS No.	738606-46-7	[3][6][7][10]
Isotopic Purity	>98% atom D	[9]

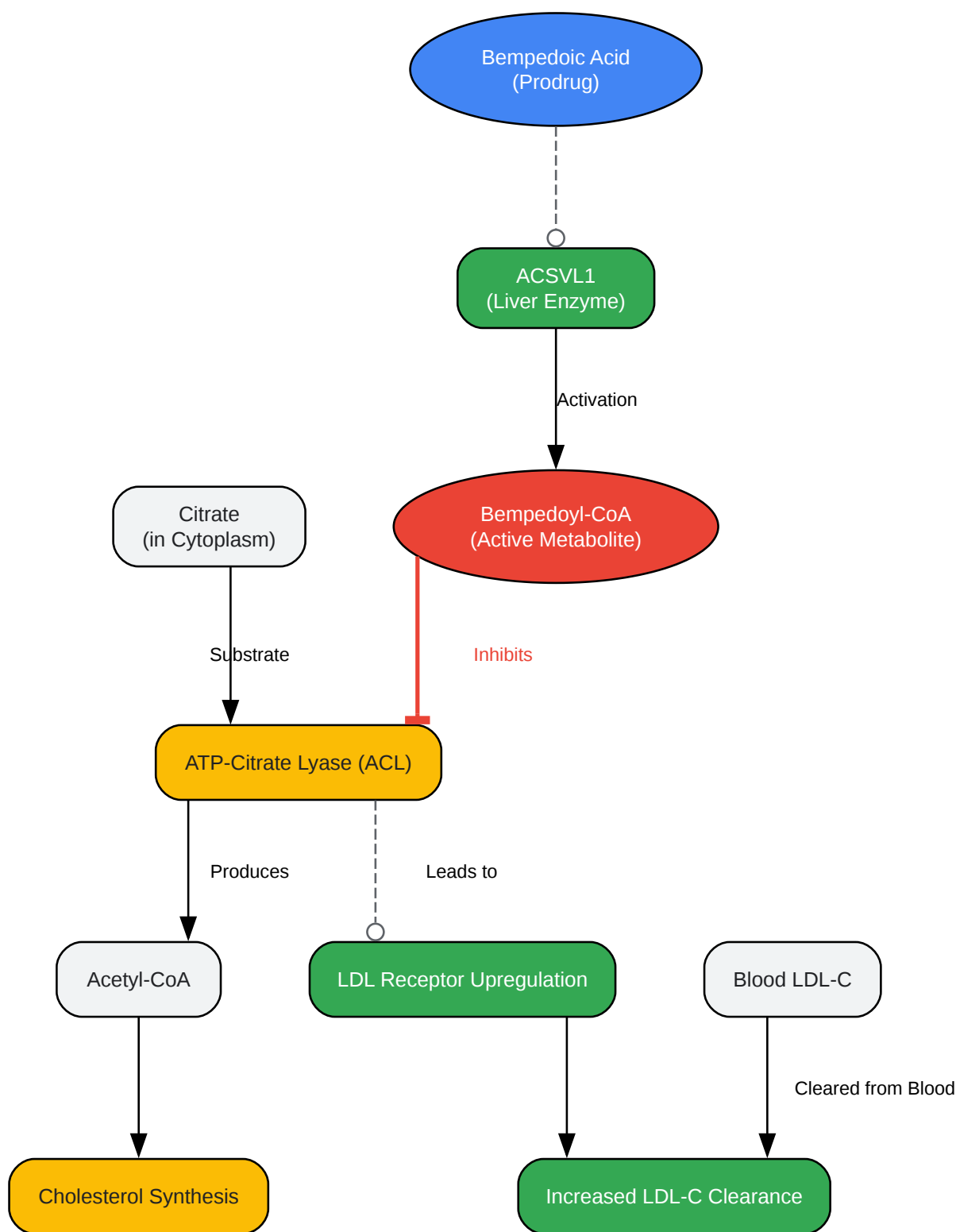
Physical Properties

The physical properties of **Bempedoic Acid-D5** are essential for its proper handling, storage, and preparation for experimental use.

Property	Value	References
Appearance	White to off-white solid	[9][13]
Melting Point	87-92°C (unlabeled)	[13]
Solubility	Highly soluble in ethanol and isopropanol. Insoluble in water and aqueous solutions below pH 5.	[13]
Storage	Store at 2-8°C or -20°C under an inert atmosphere.	[7][11][14]
Shipping Conditions	Ambient temperature	[7]

Mechanism of Action of Bempedoic Acid

Bempedoic Acid is a prodrug that is activated primarily in the liver by very long-chain acyl-CoA synthetase-1 (ACSVL1) to its active form, bempedoyl-CoA.[2][15] This active metabolite inhibits ATP-citrate lyase (ACL), an enzyme upstream of HMG-CoA reductase in the cholesterol biosynthesis pathway.[1][3][16] The inhibition of ACL reduces the synthesis of cholesterol in the liver, which in turn leads to the upregulation of low-density lipoprotein (LDL) receptors and increased clearance of LDL cholesterol from the bloodstream.[2][16] Additionally, bempedoic acid has been shown to activate AMP-activated protein kinase (AMPK), which can contribute to its anti-inflammatory and metabolic benefits.[2][15]



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Caption: Mechanism of action of Bempedoic Acid in the cholesterol biosynthesis pathway.

Experimental Protocols

Bempedoic Acid-D5 is primarily used as an internal standard in pharmacokinetic studies to ensure the accuracy and precision of quantitative analysis. Below is a generalized protocol for its use in an LC-MS/MS (Liquid Chromatography with tandem mass spectrometry) assay.

Preparation of Standard Solutions

- **Primary Stock Solution:** Accurately weigh a precise amount of **Bempedoic Acid-D5** and dissolve it in a suitable organic solvent (e.g., methanol or acetonitrile) to create a primary stock solution of a known concentration (e.g., 1 mg/mL).
- **Working Internal Standard (IS) Solution:** Perform serial dilutions of the primary stock solution with the appropriate solvent to prepare a working IS solution at the desired concentration for spiking into samples (e.g., 100 ng/mL).
- **Calibration Standards:** Prepare a series of calibration standards by spiking known concentrations of unlabeled Bempedoic Acid into a blank biological matrix (e.g., plasma, urine).
- **Quality Control (QC) Samples:** Prepare QC samples at low, medium, and high concentrations in the same manner as the calibration standards.

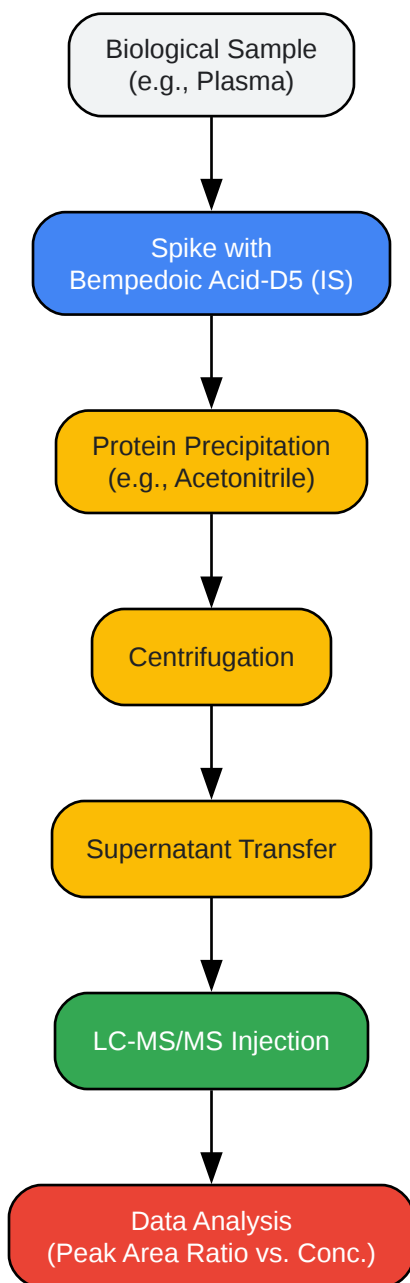
Sample Preparation (Protein Precipitation)

- **Sample Aliquoting:** Aliquot a specific volume of the biological sample (e.g., 100 µL of plasma) into a microcentrifuge tube.
- **Spiking with IS:** Add a small, precise volume of the **Bempedoic Acid-D5** working IS solution to each sample, calibrator, and QC sample.
- **Protein Precipitation:** Add a protein precipitation agent (e.g., 3 volumes of cold acetonitrile) to each tube.
- **Vortexing and Centrifugation:** Vortex the samples vigorously for 1-2 minutes to ensure thorough mixing and complete protein precipitation. Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.

- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube or a 96-well plate for analysis.
- **Evaporation and Reconstitution (Optional):** The supernatant may be evaporated to dryness under a stream of nitrogen and reconstituted in the mobile phase to enhance sensitivity.

LC-MS/MS Analysis

- **Chromatographic Separation:** Inject the prepared samples onto an appropriate HPLC or UPLC system equipped with a suitable column (e.g., C18). Use a mobile phase gradient (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid) to achieve chromatographic separation of Bempedoic Acid from matrix components.
- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- **MRM Transitions:** Monitor specific precursor-to-product ion transitions for both Bempedoic Acid and **Bempedoic Acid-D5**.
- **Data Analysis:** Quantify the concentration of Bempedoic Acid in the unknown samples by calculating the peak area ratio of the analyte to the internal standard (**Bempedoic Acid-D5**) and comparing it against the calibration curve.



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